Application Notes and Protocols for Cosamin DS® in Clinical Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Cosamin*
CAS No.:	*25591-10-0*
Cat. No.:	*B7803821*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for **Cosamin** DS® (a combination of glu**cosamin**e hydrochloride and chondroitin sulfate) in clinical research settings, with a focus on its application in osteoarthritis studies.

Quantitative Data Summary

The following tables summarize the dosage and administration of **Cosamin** DS® or its active ingredients in major clinical trials.

Table 1: Dosage and Administration in Key Clinical Trials

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Study/Trial	Active Ingredients	Daily Dosage	Administration Schedule	Duration
GAIT[1][2]	Glucosamine Hydrochloride (HCl) & Chondroitin Sulfate	1500 mg Glucosamine HCl & 1200 mg Chondroitin Sulfate	500 mg Glucosamine HCl and 400 mg Chondroitin Sulfate three times daily	24 weeks, with a two-year follow-up[1][2]
MOVES[3][4][5]	Glucosamine Hydrochloride (HCl) & Chondroitin Sulfate	1500 mg Glucosamine HCl & 1200 mg Chondroitin Sulfate	500 mg Glucosamine HCl and 400 mg Chondroitin Sulfate three times a day	6 months[5]
Lomonte et al. (2018)[6]	Glucosamine HCl & Chondroitin Sulfate (Cosamin DS®)	Not specified, compared against a GS/CS combo	Not specified	12 weeks[6]
NCT02010918[7]	Glucosamine HCl & Chondroitin Sulfate (Cosamin DS®)	1500 mg Glucosamine HCl & 1200 mg Chondroitin Sulfate	One 500mg/400mg capsule three times daily	16 weeks[7]

Table 2: Composition of **Cosamin** DS®

Component	Amount per Serving (3 capsules/caplets)
Glucosamine Hydrochloride (FCHG49®)	1500 mg (1.5 g)[8]
Chondroitin Sulfate (TRH122®)	1200 mg (1.2 g)[8]

Experimental Protocols

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The Glucosamine/chondroitin Arthritis Intervention Trial (GAIT)

Objective: To determine the efficacy of glu**cosamin**e, chondroitin sulfate, and their combination in treating pain associated with knee osteoarthritis.[9]

Methodology:

- Study Design: A 24-week, randomized, double-blind, placebo- and celecoxib-controlled, five-arm parallel trial.[1][9]
- Participant Population: 1,583 patients with symptomatic knee osteoarthritis, stratified by baseline pain score (mild vs. moderate to severe).[1]
- Inclusion Criteria: Patients with clinical and radiographic evidence of knee osteoarthritis.[9]
- Exclusion Criteria: Specific exclusion criteria are detailed in the full study protocol.
- Intervention Arms:[1][2]
  - Glu**cosamin**e Hydrochloride: 500 mg three times daily.
  - Chondroitin Sulfate: 400 mg three times daily.
  - Combination: 500 mg Glu**cosamin**e HCl and 400 mg Chondroitin Sulfate three times daily.
  - Celecoxib: 200 mg daily (positive control).
  - Placebo.
- Rescue Medication: Acetaminophen was permitted for severe pain, up to 4,000 mg/day, but not within 24 hours of a study visit.[1][9]
- Primary Outcome Measure: A 20% reduction in the Western Ontario and McMaster Universities Osteoarthritis Index (WOMAC) pain subscale score from baseline at 24 weeks.[9]

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- Secondary Outcome Measures: Patient and investigator global assessments, evaluation of knee swelling and tenderness, SF-36, Health Assessment Questionnaire (HAQ), and Beck Depression Inventory (BDI).[9]

The Multicentre Osteoarthritis InterVEntion trial with Sysadoa (MOVES)

Objective: To compare the efficacy of the combination of chondroitin sulfate and glu**cosamin**e hydrochloride with celecoxib in patients with knee osteoarthritis and moderate to severe pain.[5][10]

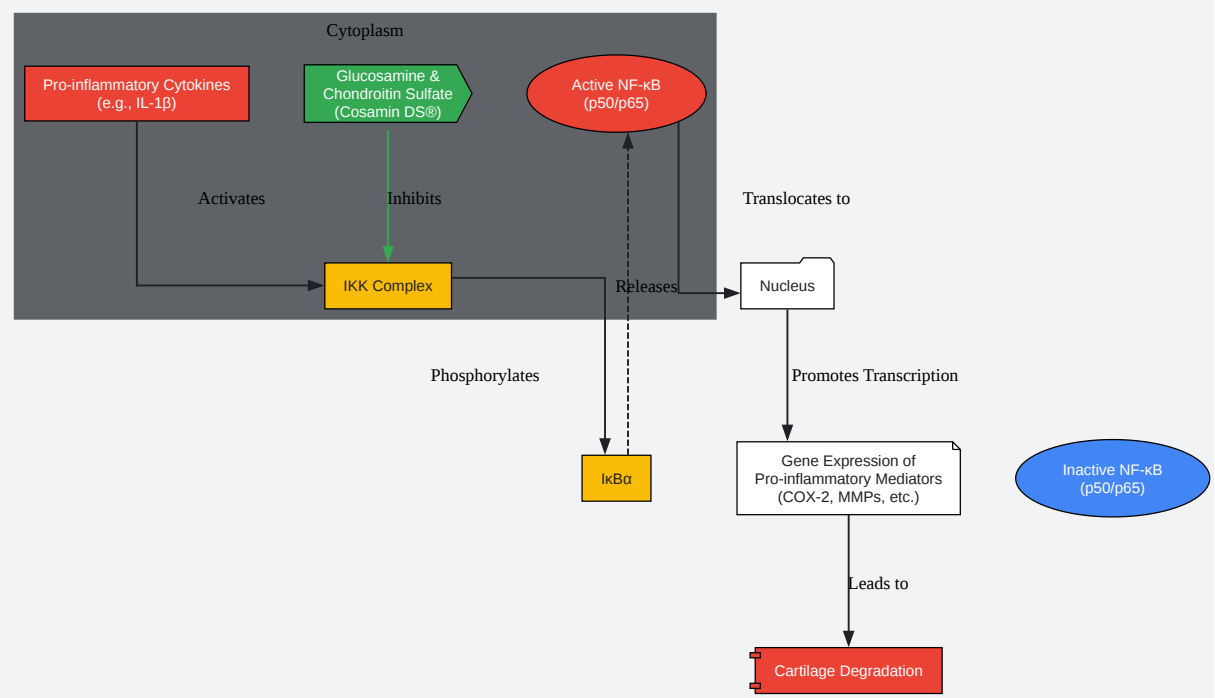
Methodology:

- Study Design: A multicenter, randomized, parallel-group, double-blind, controlled clinical trial.[3][4]
- Participant Population: 606 patients with primary knee osteoarthritis and moderate to severe pain, recruited from 42 centers in France, Germany, Poland, and Spain.[3][4]
- Intervention Arms:[5]
  - Combination: 400 mg chondroitin sulfate plus 500 mg glu**cosamin**e hydrochloride, three times a day.
  - Celecoxib: 200 mg every day.
- Primary Outcome Measure: Mean decrease in WOMAC pain from baseline to 6 months.[10]
- Secondary Outcome Measures: WOMAC function and stiffness subscales, visual analogue scale (VAS) for pain, presence of joint swelling/effusion, consumption of rescue medication, and OMERACT-OARSI responder index.[10]

Signaling Pathways and Experimental Workflows

Proposed Anti-inflammatory Signaling Pathway of Glu**cosamin**e and Chondroitin Sulfate

The primary mechanism of action for glu**cosamin**e and chondroitin sulfate in the context of osteoarthritis is believed to be the inhibition of the pro-inflammatory NF-κB signaling pathway in chondrocytes.



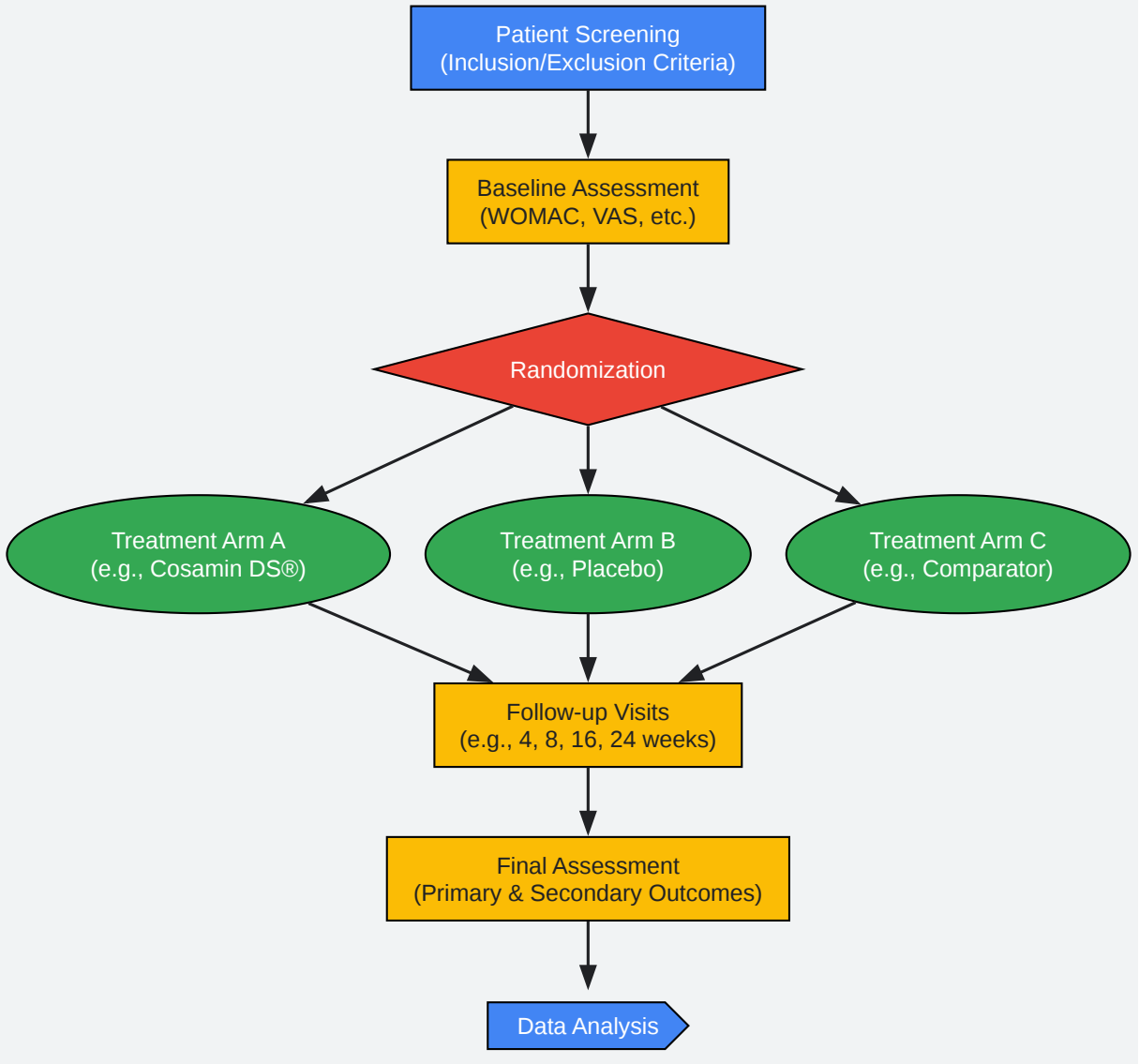
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Caption: Inhibition of the NF-κB signaling pathway by Glu**cosamin**e and Chondroitin Sulfate.

General Experimental Workflow for Clinical Trials

The following diagram illustrates a typical workflow for the clinical trials discussed.



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Caption: Generalized workflow for a randomized controlled clinical trial.

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- To cite this document: BenchChem. [Application Notes and Protocols for Cosamin DS® in Clinical Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7803821/docs#application-notes-and-protocols-for-cosamin-ds-in-clinical-research]

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